

Comprehensive Technical Guide: N-(furan-2-ylmethyl)cyclopentanamine[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: N-(furan-2-ylmethyl)cyclopentanamine

CAS No.: 58924-64-4

Cat. No.: B1299287

[Get Quote](#)

Executive Summary

N-(furan-2-ylmethyl)cyclopentanamine (CAS: 58924-64-4) is a secondary amine pharmacophore integrating a lipophilic cyclopentyl ring with an electron-rich heteroaromatic furan moiety.[1][2] Widely utilized as a versatile building block in medicinal chemistry, it serves as a critical intermediate for synthesizing kinase inhibitors, GPCR ligands, and antimicrobial agents. Its physiochemical profile balances hydrophobicity (LogP ~1.7) with basicity, making it an ideal scaffold for optimizing drug-target interactions.[1]

Part 1: Physicochemical Profile[1][3][4]

This section aggregates core molecular data.[3] The values below represent a synthesis of experimental data and high-fidelity predictive models standard in pharmaceutical development.

Table 1: Core Chemical Properties

Property	Value	Context/Notes
IUPAC Name	N-(furan-2-ylmethyl)cyclopentanamine	Systematic nomenclature
CAS Number	58924-64-4	Primary identifier
Molecular Formula	C ₁₀ H ₁₅ NO	
Molecular Weight	165.23 g/mol	Fragment-based drug design compliant
Physical State	Pale yellow oil	Oxidizes/darkens upon air exposure
Boiling Point	~230–240 °C (760 mmHg)	Estimated; distillable under vacuum
pKa (Conjugate Acid)	8.5 – 9.0 (Predicted)	Moderately basic; exists as cation at pH 7.4
LogP	1.7 ± 0.3	Favorable membrane permeability
Solubility	DMSO, MeOH, DCM, EtOAc	Low water solubility (neutral form)

Structural Analysis

The molecule consists of two distinct domains separated by a methylene bridge:

- **Cyclopentyl Group:** Provides steric bulk and lipophilicity without the aromatic planarity of a phenyl ring, often improving solubility and metabolic stability compared to cyclohexyl analogs.
- **Furan Ring:** An electron-rich, 5-membered aromatic heterocycle.^{[1][4]} It can act as a hydrogen bond acceptor and participate in stacking, but introduces metabolic liability (see Safety & Stability).

Part 2: Synthetic Methodology (Authoritative Protocol)

Core Synthesis: Reductive Amination

The most robust route for synthesizing **N-(furan-2-ylmethyl)cyclopentanamine** is the reductive amination of furfural (2-furaldehyde) with cyclopentylamine.[1]

Scientist's Note: While sodium borohydride (

) is a common reducing agent, this protocol utilizes Sodium Triacetoxyborohydride (STAB). STAB is milder and selective for imines in the presence of aldehydes, preventing the direct reduction of the starting furfural to furfuryl alcohol, a common impurity that complicates purification.

Reaction Scheme Diagram



[Click to download full resolution via product page](#)

Figure 1: Stepwise reductive amination pathway utilizing mild hydride transfer.

Detailed Protocol

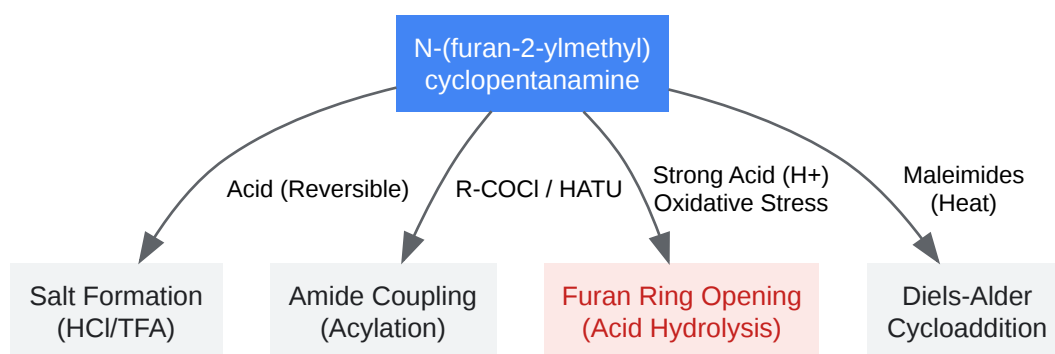
- Reagents:
 - Furfural (1.0 equiv)[1]
 - Cyclopentylamine (1.1 equiv)[1][5]
 - Sodium Triacetoxyborohydride (STAB) (1.4 equiv)[1]
 - Acetic Acid (AcOH) (1.0 equiv) - Catalyst for imine formation[1]

- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE) - Solvent[1]
- Procedure:
 - Step A (Imine Formation): In a dry round-bottom flask under atmosphere, dissolve furfural in anhydrous DCM (0.2 M concentration). Add cyclopentylamine followed by acetic acid. Stir at room temperature for 30–60 minutes. Why? This allows the equilibrium to shift toward the imine species before reduction.
 - Step B (Reduction): Cool the mixture to 0°C. Add STAB portion-wise over 10 minutes. Allow the reaction to warm to room temperature and stir for 12–16 hours.
 - Step C (Quench & Workup): Quench with saturated aqueous (basic workup is critical to neutralize the amine salt). Extract with DCM (3x). Wash combined organics with brine, dry over , and concentrate in vacuo.
- Purification:
 - The crude oil is typically >90% pure. Further purification can be achieved via flash column chromatography (SiO₂, Hexanes/EtOAc gradient) or by forming the HCl salt (precipitate from diethyl ether).

Part 3: Chemical Reactivity & Stability[1][10]

Understanding the dual reactivity of the secondary amine and the furan ring is critical for downstream applications.

Reactivity Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: Primary reactivity modes.[1] Note the instability of the furan ring under strong acidic conditions.

Key Reactivity Profiles[1]

- Nucleophilicity (N-Alkylation/Acylation): The secondary nitrogen is highly nucleophilic.[1] It readily reacts with acid chlorides, sulfonyl chlorides, or alkyl halides to form tertiary amines or amides. This is the primary vector for library generation in drug discovery.
- Furan Acid Sensitivity (The "Achilles Heel"): Furan rings are acid-sensitive.[1] Exposure to strong mineral acids (HCl,) can cause protonation of the furan ring, leading to ring opening and the formation of 1,4-dicarbonyl compounds (levulinic acid derivatives).
 - Precaution: When forming salts, use stoichiometric acid in anhydrous solvents (e.g., 1.0 M HCl in ether) and avoid aqueous acidic heating.
- Oxidation: The furan ring is susceptible to oxidative degradation (e.g., by cytochrome P450s in vivo or ambient air over time), often forming toxic reactive enals (cis-2-butene-1,4-dial).[1] Store the compound under inert gas at -20°C.

Part 4: Pharmaceutical Applications[1][4][10][11][12][13]

This molecule acts as a "linker-scaffold" in drug design.[1]

- **Kinase Inhibition:** The furan moiety mimics the adenine ring of ATP in some kinase binding pockets, while the cyclopentyl group occupies the hydrophobic specificity pocket.
- **GPCR Ligands:** Used in the synthesis of chemokine receptor antagonists (e.g., CCR2/CCR5) where the basic amine interacts with a conserved aspartate residue in the receptor transmembrane domain.
- **Bioisosterism:** The furan ring is often used as a bioisostere for phenyl or thiophene rings to alter metabolic clearance rates or solubility profiles.

Part 5: Safety and Handling

Toxicology Warning[1]

- **Furan Toxicity:** Furan derivatives can undergo metabolic activation to reactive electrophiles (epoxides/enals), which may alkylate DNA or proteins. While the N-substituted derivative mitigates volatility compared to furan itself, standard cytotoxic precautions should be observed.
- **Nitrosamine Risk:** As a secondary amine, this compound can react with nitrosating agents (nitrites) to form N-nitroso compounds, which are potent carcinogens. Avoid formulating with nitrites.

Storage Protocol

- **Atmosphere:** Argon or Nitrogen (Hygroscopic and air-sensitive).[1]
- **Temperature:** -20°C for long-term storage.
- **Container:** Amber glass (protect from light-induced photo-oxidation).[1]

References

- PubChem. (n.d.).[5] Compound Summary: **N-(Furan-2-ylmethyl)cyclopentanamine**. [1][2][6][7] National Library of Medicine. Retrieved from [\[Link\]](#)[1]
- Abdel-Magid, A. F., et al. (1996). Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride. *Journal of Organic Chemistry*, 61(11), 3849-3862. (Standard protocol reference for STAB reduction).

- Peterson, L. A. (2013). Reactive Metabolites in the Biotransformation of Molecules Containing a Furan Ring. *Chemical Research in Toxicology*, 26(1), 6-25. (Mechanistic insight into furan toxicity).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1468954-03-1|1-(((Furan-2-ylmethyl)amino)methyl)cyclopentan-1-ol|BLD Pharm [bldpharm.com]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. mdpi.com [mdpi.com]
- 5. (2Z)-2-(furan-2-ylmethylidene)cyclopentanone | C₁₀H₁₀O₂ | CID 914902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CAS 142920-61-4: N-Cyclopentyl-5-methyl-2-furanmethanamine [cymitquimica.com]
- 7. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Comprehensive Technical Guide: N-(furan-2-ylmethyl)cyclopentanamine[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1299287/docs#comprehensive-technical-guide-n-furan-2-ylmethyl-cyclopentanamine-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)